Cyclohexanecarboxamide, N-(4-methoxy-1-naphthyl)- proper disposal procedures

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Compound of Interest

Compound Name:	*Cyclohexanecarboxamide, N-(4-methoxy-1-naphthyl)-*
CAS No.:	*101564-22-1*
Cat. No.:	*B3045030*

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Executive Safety Summary

Cyclohexanecarboxamide, N-(4-methoxy-1-naphthyl)- is a specialized organic amide often utilized in pharmaceutical research as a structural analog to sensory cooling agents (e.g., WS-12) or as a receptor ligand.[1][2] Due to the naphthalene moiety, this compound presents specific environmental and biological hazards that dictate strict disposal protocols.

Immediate Action Directive:

- Classification: Treat as Hazardous Chemical Waste (Non-Halogenated Organic).[2]
- Primary Hazard: Potential aquatic toxicity and skin/eye irritation.[2][3][4]
- Disposal Method: High-temperature incineration via a licensed hazardous waste contractor.[2]
- Drain Disposal:STRICTLY PROHIBITED.[2]

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Chemical Hazard & Waste Profile

To ensure compliant disposal, you must understand the chemical properties that dictate the waste stream.

Property	Data / Characteristic	Disposal Implication
CAS Number	Not generically listed; Analogous to 68489-09-8	Use IUPAC name on waste tags.
Physical State	Solid (Crystalline Powder)	Requires solid waste containers (Wide-mouth HDPE).[1][2]
Solubility	Lipophilic (Low water solubility)	Do not attempt to dilute and flush.[2]
Stability	Stable amide linkage	Resistant to degradation; persistent in environment.[2]
Reactivity	Incompatible with strong oxidizers	Segregate from nitrates, perchlorates, and peroxides.

Structure-Activity Relationship (SAR) Warning: The presence of the naphthalene ring combined with the amide functionality suggests this compound acts as a robust organic pollutant.[1][2] Naphthalene derivatives are known to be toxic to aquatic life with long-lasting effects (H411/H412).[1][2] Therefore, it must be isolated from municipal water systems.

Step-by-Step Disposal Protocol

A. Solid Waste (Pure Compound or Precipitate)[2]

- Segregation: Isolate the material from oxidizers and acids.[2][3]
- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) or amber glass jar with a screw-top lid.[1][2]
- Transfer:
  - Wear Nitrile gloves, lab coat, and safety goggles.

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- Transfer the solid carefully to avoid dust generation.[2][5]
- Pro-Tip: If the solid is fine/dusty, wet it slightly with mineral oil to prevent airborne dispersion during transfer.

- Labeling: Attach a hazardous waste tag immediately.[2]
  - Chemical Name: **Cyclohexanecarboxamide, N-(4-methoxy-1-naphthyl)-**[1][2]
  - Hazard Checkboxes: [x] Toxic [x] Irritant[1][2][6]
  - Composition: 100%

B. Liquid Waste (Reaction Mixtures/Mother Liquors)[2]

If the compound is dissolved in solvents (e.g., DMSO, Methanol, Dichloromethane):

- Solvent Identification: Determine the primary solvent.[2]
  - Halogenated (DCM, Chloroform): Segregate into Halogenated Waste.[2]
  - Non-Halogenated (Methanol, Acetone, DMSO): Segregate into Non-Halogenated Organic Waste.
- Compatibility Check: Ensure no strong acids or oxidizers are present in the waste carboy.[2]
- Labeling: List both the solvent and the solute (Cyclohexanecarboxamide derivative) on the waste tag.[2]

C. Contaminated Debris (Gloves, Weigh Boats, Paper)[1][2]

- Collection: Place all solid consumables contaminated with the substance into a clear, heavy-duty polyethylene bag (minimum 4 mil thickness).[2]
- Sealing: Goose-neck seal the bag with tape or a zip-tie.[2]

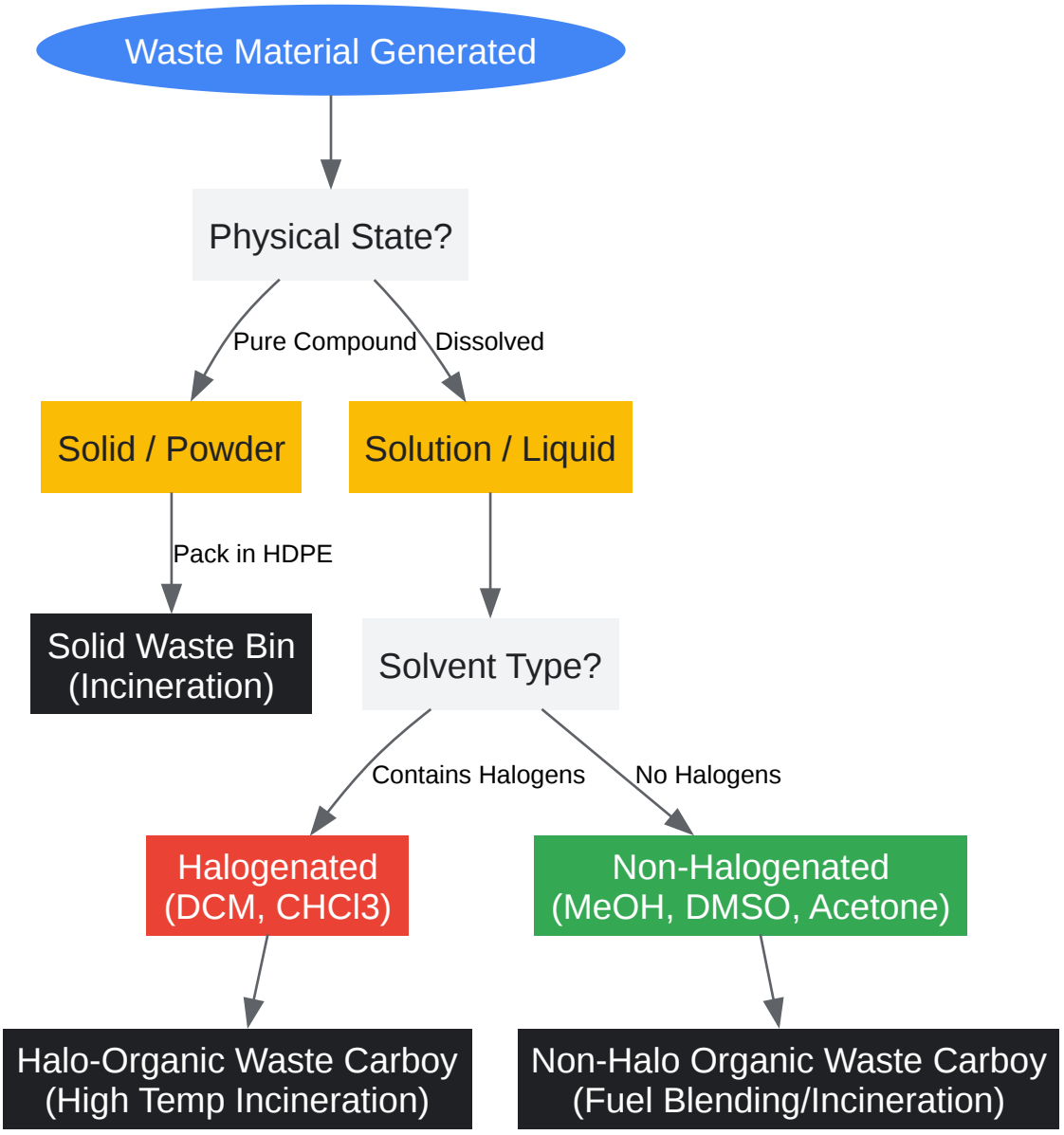
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- Disposal: Place the sealed bag into the Solid Hazardous Waste Drum (often the "Lab Pack" drum).

Visualized Workflows

Figure 1: Waste Stream Decision Tree

This logic gate ensures the material ends up in the correct regulatory stream, preventing costly fines or dangerous reactions.[1][2]



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Caption: Decision logic for segregating N-(4-methoxy-1-naphthyl)cyclohexanecarboxamide waste based on physical state and solvent matrix.

Figure 2: Emergency Spill Response Protocol

Immediate actions to take if the container is dropped or material is dispersed.



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Caption: Critical response steps for minimizing exposure during a solid spill event.

Regulatory & Compliance Notes

- EPA/RCRA (USA): While this specific isomer may not have a dedicated "P" or "U" list code, it falls under the "Characteristic of Toxicity" if leachable, or simply as Non-Listed Hazardous Waste.[2] It must be destroyed via incineration (Waste Code D001/Ignitable if in solvent, or generic organic waste).
- EU Waste Code (EWC):16 05 08* (discarded organic chemicals consisting of or containing hazardous substances).[2]
- Transport: Ensure the waste container is DOT-compliant (UN approved) before handing over to your EHS disposal team.[1][2]

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 531824, Cyclohexanecarboxamide, N-(1-naphthyl)-. Retrieved from [Link]
- Fisher Scientific (2023).Safety Data Sheet: Naphthalene Derivatives and Amides. Retrieved from [Link]

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Sources

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. Cyclohexanecarboxamide [webbook.nist.gov]
- 3. novachem.com [novachem.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. fishersci.co.uk [fishersci.co.uk]

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